

Technical Guide: Solubility and Properties of 4-Methoxy-N,N-dimethylaniline-d2

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Compound of Interest

Compound Name: 4-Methoxy-N,N-dimethylaniline-d2

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For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **4-Methoxy-N,N-dimethylaniline-d2**. A thorough search of available scientific literature and chemical databases did not yield specific quantitative solubility data for the deuterated compound, **4-Methoxy-N,N-dimethylaniline-d2**. This indicates a gap in the currently published research data for this specific isotopically labeled compound.

However, to provide a useful resource, this guide presents the available data for the non-deuterated analogue, 4-Methoxy-N,N-dimethylaniline, and offers a framework for understanding and determining the solubility of the deuterated form.

Physicochemical Properties of 4-Methoxy-N,N-dimethylaniline

The following table summarizes the known physical and chemical properties of the non-deuterated compound, 4-Methoxy-N,N-dimethylaniline. This data can serve as a baseline for estimating the properties of its deuterated counterpart.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₃ NO	[1]
Molecular Weight	151.21 g/mol	[1]
CAS Number	701-56-4	[1]
Appearance	White to light yellow powder or crystals	[1]
Melting Point	46.0 to 50.0 °C	[1]
Boiling Point	239.2 ± 23.0 °C at 760 mmHg	[1][2]
Density	1.0 ± 0.1 g/cm ³	[1][2]
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	[1]
LogP	1.42	[1]

Expected Effects of Deuteration on Solubility

While quantitative data is unavailable, the principles of physical chemistry allow for a qualitative prediction of how deuteration might affect the solubility of 4-Methoxy-N,N-dimethylaniline. The replacement of two hydrogen atoms with deuterium atoms (-d₂) is a subtle structural change, but it can influence intermolecular forces.

- **Polarizability and van der Waals Forces:** C-D bonds are slightly shorter and less polarizable than C-H bonds. This can lead to minor alterations in London dispersion forces, a component of van der Waals forces, which can in turn affect solubility in non-polar solvents.
- **Hydrogen Bonding:** If the deuteration occurs at a site involved in hydrogen bonding, it could have a more noticeable effect on solubility in protic solvents. However, in 4-Methoxy-N,N-dimethylaniline, the deuteration is on the N,N-dimethyl groups, which are not primary sites for hydrogen bond donation.
- **Hydrophobic Interactions:** Deuterated compounds have been observed to exhibit slightly different hydrophobic interactions compared to their protiated (non-deuterated) counterparts.

In general, the effect of deuteration on the solubility of a molecule like 4-Methoxy-N,N-dimethylaniline is expected to be minimal, but not necessarily negligible, particularly when precise measurements are required.

Experimental Protocol for Solubility Determination

To empower researchers to generate the necessary data for **4-Methoxy-N,N-dimethylaniline-d2**, a general experimental protocol for determining the solubility of a crystalline organic compound is provided below. This method is based on the principle of creating a saturated solution and then determining the concentration of the solute.

Objective: To determine the solubility of a compound in a specific solvent at a given temperature.

Materials:

- The compound of interest (solute)
- The desired solvent
- Analytical balance (accurate to ± 0.1 mg)
- Temperature-controlled shaker or incubator
- Vials with sealed caps
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks
- A suitable analytical instrument for concentration measurement (e.g., HPLC, GC, UV-Vis spectrophotometer)

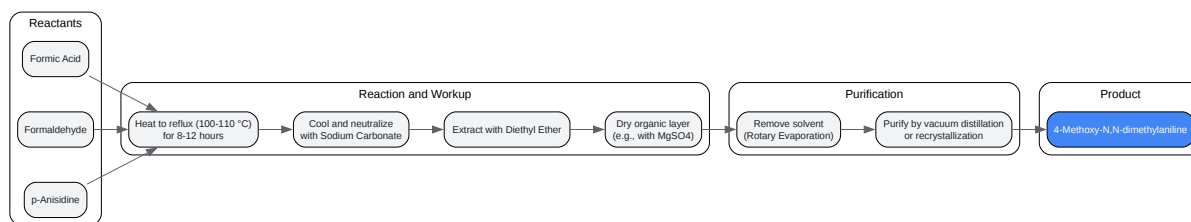
Procedure:

- Preparation of a Saturated Solution:

- Add an excess amount of the solid compound to a vial. The presence of undissolved solid is crucial to ensure saturation.
- Add a known volume of the solvent to the vial.
- Seal the vial tightly to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled shaker set to the desired temperature.
 - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) with continuous agitation to ensure the dissolution process reaches equilibrium.
- Sample Collection:
 - After equilibration, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a syringe fitted with a filter to remove any undissolved particles.
- Analysis:
 - Transfer the filtered, saturated solution to a volumetric flask and dilute with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
 - Determine the concentration of the solute in the diluted sample using a pre-calibrated analytical method.
- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution, accounting for the dilution factor. The solubility is typically expressed in units such as g/L, mg/mL, or mol/L.

Synthesis of 4-Methoxy-N,N-dimethylaniline

The most common method for the synthesis of 4-Methoxy-N,N-dimethylaniline is the Eschweiler-Clarke reaction.^[1] The following diagram illustrates the workflow for this synthesis.



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Caption: Workflow for the Eschweiler-Clarke synthesis of 4-Methoxy-N,N-dimethylaniline.

This guide provides the available information for the non-deuterated form of the compound and a clear path forward for researchers to obtain the specific solubility data for **4-Methoxy-N,N-dimethylaniline-d2**. The generation and publication of such data would be a valuable contribution to the scientific community.

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